Comprehensive Technical Guide: Safety, Handling, and Application of (4E)-TCO-NHS Ester

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Compound of Interest

Compound Name: *(4E)-TCO-NHS ester*

Cat. No.: *B8114536*

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Executive Summary

(4E)-TCO-NHS ester (Trans-Cyclooctene N-hydroxysuccinimide ester) is a high-performance bioorthogonal linker used primarily for tetrazine-TCO ligation, the fastest bioorthogonal reaction known (k_2 > 800 $M^{-1}s^{-1}$).[1] Its utility lies in its dual reactivity: the NHS ester targets primary amines (lysines) on biomolecules, while the strained TCO ring serves as a "spring-loaded" electrophile for Inverse Electron Demand Diels-Alder (IEDDA) cycloaddition.[1]

However, this reagent presents a paradox of reactivity: the very ring strain that drives its rapid click chemistry makes it thermodynamically unstable and prone to isomerization (to the unreactive cis form), while the NHS ester is highly susceptible to hydrolysis. This guide outlines a rigorous handling protocol to preserve its integrity and ensure experimental reproducibility.

Part 1: Chemical Nature & Reactivity Profile[1]

The Mechanism of Action

The (4E)-TCO moiety contains a carbon-carbon double bond in a trans configuration within an eight-membered ring.[1] This configuration imposes significant ring strain (~26 kcal/mol), which

is released upon reaction with a tetrazine.

- Conjugation Step: The NHS ester reacts with nucleophilic amines (ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

) to form a stable amide bond, releasing N-hydroxysuccinimide.[2]

- Click Step: The TCO-labeled molecule reacts with a Tetrazine probe via IEDDA, followed by a retro-Diels-Alder reaction releasing nitrogen (ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

) to form a dihydropyridazine conjugate.

Stability Risks: The "Trinity of Degradation"

To successfully use (4E)-TCO-NHS, one must mitigate three distinct degradation pathways:

- Hydrolysis (NHS Ester): In aqueous media, water competes with amines. High pH accelerates this. Once hydrolyzed to the carboxylic acid, the molecule is useless for conjugation.

- Isomerization (TCO → CCO): The trans isomer can relax to the stable, unreactive cis-cyclooctene (CCO) form. This is catalyzed by thiols, copper ions, and UV light.[1][3]

- Photo-Degradation: UV exposure promotes radical formation and isomerization.[1]

Part 2: Safety Assessment (GHS & Laboratory Hygiene)

While specific toxicological data for (4E)-TCO-NHS is often limited, it must be handled as a reactive chemical intermediate.[1]

Hazard Identification

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Hazard Class	Category	Statement
Skin Irritation	Category 2	H315: Causes skin irritation.[1]
Eye Irritation	Category 2A	H319: Causes serious eye irritation.
STOT-SE	Category 3	H335: May cause respiratory irritation.[1]
Reactivity	N/A	Moisture sensitive; Light sensitive.[1]

Engineering Controls & PPE[1]

- Respiratory: Handle solid powder in a chemical fume hood to prevent inhalation of dust.[4]
- Skin/Body: Nitrile gloves are required. Double-gloving is recommended during the weighing of the neat powder. Wear a lab coat with elastic cuffs.
- Eyes: Chemical splash goggles.

Part 3: Storage & Handling Protocols[1]

Storage Conditions

- Temperature: Store at -20°C for routine use; -80°C for long-term (>6 months).
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen) if possible.
- Desiccation: The vial must be kept in a desiccator or a sealed bag with silica gel.
- Light: Store in amber vials or wrap containers in aluminum foil.

The "Thaw-Solubilize-Use" Cycle

Critical Rule: Never open a cold vial of NHS ester in ambient air.[1] Condensation will instantly initiate hydrolysis.

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- Equilibration: Remove vial from freezer and let it warm to room temperature (approx. 30 mins) before opening.
- Solubilization: Dissolve immediately in anhydrous DMSO or DMF.
  - Note: Do not use reagent-grade solvents that may contain water.[1] Use "Dry" or "Anhydrous" grade packed under septa.
- Usage: Use the solution immediately. Discard unused reconstituted reagent. Do not refreeze stock solutions unless absolutely necessary (and only if stored in anhydrous solvent under argon).

Part 4: Conjugation Protocol (Protein Labeling)[5][6]

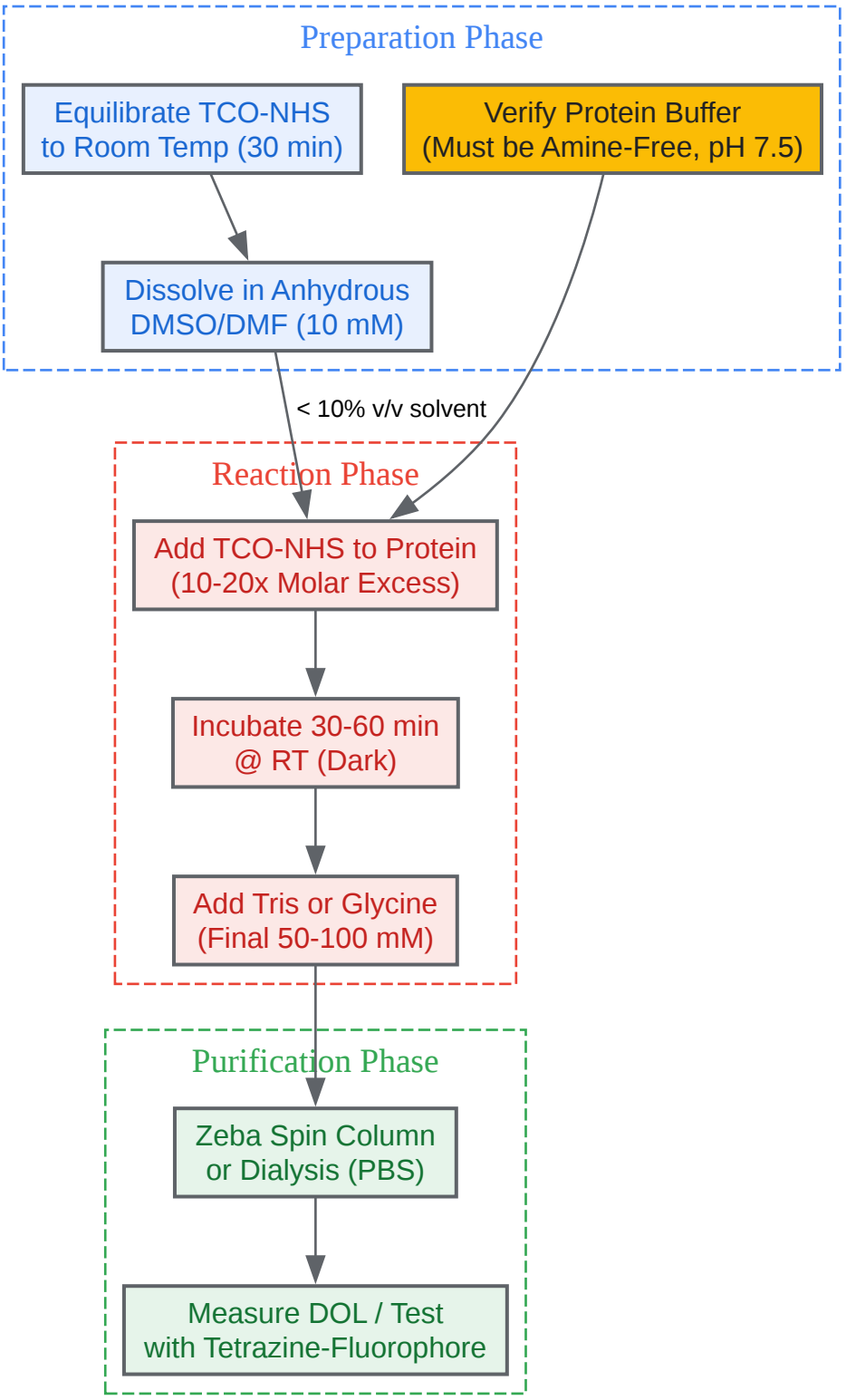
This protocol describes labeling an IgG antibody.[5] The logic applies to any protein with accessible lysines.

Reagent Preparation

- Buffer: PBS (Phosphate Buffered Saline), pH 7.2 – 7.5.
  - Forbidden Buffers: Tris, Glycine, or any buffer with primary amines.[5]
- Protein Conc: 1–5 mg/mL.[5] Higher concentrations improve efficiency.
- TCO Stock: 10 mM in anhydrous DMSO.

Workflow Diagram

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Caption: Logical workflow for TCO conjugation, emphasizing the critical solvent and buffer constraints.

Step-by-Step Procedure

- Calculate Stoichiometry: Aim for a 20-fold molar excess of TCO-NHS over the protein.[6]
  - Example: For 100 µL of IgG (150 kDa) at 2 mg/mL:
    - Moles IgG = ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

      .
    - Moles TCO needed =

      .
    - Vol TCO stock (10 mM) =

      . (Dilute stock to 1 mM to pipet accurately).
- Mixing: Add the calculated volume of TCO-NHS to the protein solution. Ensure the final organic solvent concentration is <10% to prevent protein precipitation.
- Incubation: Incubate for 30–60 minutes at Room Temperature (RT) in the dark.
- Quenching: Stop the reaction by adding 1 M Tris (pH 8.0) to a final concentration of 50–100 mM.[6] Incubate for 5 minutes. This reacts with any remaining NHS ester.
- Purification: Remove excess reagent using a desalting column (e.g., Zeba Spin, PD-10) equilibrated in PBS.

Part 5: Troubleshooting & Quality Control[1]

Verifying Conjugation (Degree of Labeling)

Since TCO is not fluorescent, you cannot measure it directly via UV-Vis unless the linker has a chromophore.

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- Method A (Tetrazine Titration): React an aliquot of the TCO-protein with a known excess of Tetrazine-Fluorophore (e.g., Tetrazine-Cy5).[1] Run SDS-PAGE.[1][5] If the band fluoresces, conjugation was successful.

- Method B (Absorbance Loss): React with a Tetrazine that has a distinct absorbance shift upon clicking (e.g., specific tetrazine chromophores decrease in absorbance at 520 nm upon reaction).

Common Failure Modes

Observation	Root Cause	Solution
No Labeling	Hydrolyzed NHS ester	Use fresh anhydrous DMSO; ensure vial was warmed before opening.[1]
No Labeling	Buffer incompatibility	Ensure protein is in PBS, not Tris/Glycine.
Precipitation	Too much TCO/Solvent	Reduce molar excess; keep DMSO <10%.
Low Reactivity	TCO Isomerization	Avoid light; check for thiols in buffer; use fresh reagent.

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